

# factors affecting the bond strength of Panavia TC

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## **Panavia TC Technical Support Center**

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals utilizing **Panavia TC** and its family of resin cements in their experiments.

## Frequently Asked Questions (FAQs)

Q1: What are the primary factors that influence the bond strength of **Panavia TC**?

A1: The bond strength of **Panavia TC** is a multifactorial outcome influenced by several critical variables:

- Substrate Type: The material to which you are bonding is a primary determinant of bond strength. Panavia cements exhibit varying adhesion levels to different substrates such as human dentin and enamel, zirconia, lithium disilicate, and various metal alloys.[1][2][3]
- Surface Treatment: Proper surface conditioning of the substrate is crucial for achieving optimal bond strength.[1][4][5] Common methods include sandblasting (airborne particle abrasion), application of primers containing the adhesive monomer MDP, silanization for silica-based ceramics, and acid etching.[1][4][5][6]
- Type of Panavia Cement: Different formulations within the Panavia family (e.g., Panavia F
   2.0, Panavia V5) are designed for specific applications and can yield different bond strengths

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due to variations in their chemical composition, such as the inclusion of the MDP monomer. [7][8]

- Aging Conditions: The durability of the bond can be affected by environmental conditions that simulate the oral environment. Thermocycling, which involves repeated temperature changes, is a common method to evaluate the long-term stability of the bond.[7][8][9]
- Curing Mechanism: Panavia cements are typically dual-cured (light-cured and self-cured).
   The curing process initiated can influence the final bond strength.

Q2: Why is the MDP monomer important in Panavia cements?

A2: The 10-Methacryloyloxydecyl dihydrogen phosphate (MDP) monomer is a key adhesive component in many Panavia products. It forms a strong and stable chemical bond with hydroxyapatite in tooth structure (enamel and dentin) as well as with metal oxides found in zirconia and other metal alloys.[2][10][11] This chemical adhesion is a significant contributor to the high bond strength and long-term durability of Panavia cements.

Q3: My bond strength values are lower than expected when bonding to zirconia. What could be the cause?

A3: Low bond strength to zirconia can stem from several factors:

- Inadequate Surface Treatment: Zirconia is a non-silica-based ceramic, so traditional silane primers are not effective. The recommended surface treatment for zirconia is airborne-particle abrasion with alumina, followed by the application of a primer containing an adhesive phosphate monomer like MDP.[6][9][11]
- Contamination of the Bonding Surface: The zirconia surface must be clean and dry before cementation. Contamination with saliva, blood, or other substances can significantly compromise the bond.
- Incorrect Primer Application: Ensure that the correct primer for zirconia is being used and that it is applied according to the manufacturer's instructions, including the recommended application time and drying procedure.[11]

Q4: Can I use **Panavia TC** for bonding to silica-based ceramics like lithium disilicate?



A4: Yes, Panavia cements can be used for bonding to silica-based ceramics. However, the surface treatment protocol is different from that for zirconia. For silica-based ceramics, hydrofluoric acid etching followed by the application of a silane coupling agent is typically required to achieve a strong and durable bond.[1][3]

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Problem	Potential Cause	Recommended Solution		
Low bond strength to dentin	Inadequate etching or priming.	Ensure proper application of the self-etching primer as per the manufacturer's instructions. For some Panavia versions, phosphoric acid etching of the enamel margins may be recommended.[10][12]		
Contamination of the dentin surface.	Maintain a clean and dry operating field. Avoid contamination with saliva, blood, or other fluids.			
Debonding of zirconia restorations	Improper surface treatment of the zirconia.	Zirconia surfaces should be treated with airborne-particle abrasion (e.g., with 50 µm alumina particles) followed by the application of an MDP-containing primer.[6][9][11]		
Use of a non-MDP containing cement or primer.	For zirconia, it is highly recommended to use a resin cement and primer system that contains the MDP monomer for a strong chemical bond.[11]			
Inconsistent bond strength results	Variations in experimental protocol.	Standardize all steps of the bonding procedure, including surface treatment, primer application, cement mixing and application, and curing times.		
Operator variability.	Ensure all operators are trained and calibrated on the experimental protocol.			
Premature curing of the cement	Exceeding the working time.	Be aware of the specified working time for the particular Panavia product being used.		



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Dispense and mix the cement just before application.[12]

Exposure to ambient light (for dual-cured versions).

Minimize exposure of the mixed cement to strong ambient light to prevent premature polymerization.

## **Quantitative Data Summary**

Table 1: Shear Bond Strength of Panavia Cements to Various Substrates (MPa)



Substrate	Panavia Version	Surface Treatment	Bond Strength (MPa) - 24 hours	Bond Strength (MPa) - After Thermocycl ing	Reference
Human Enamel	Panavia F 2.0	ED Primer II	28.7	28.0	[2][13]
Human Dentin	Panavia F 2.0	ED Primer II	15.8	15.4	[2][13]
Zirconia	Panavia F 2.0	None	43.4	34.4	[2][13]
Zirconia	Panavia V5	Alumina air abrasion + Ceramic Primer	Not specified	Significantly higher than unprimed	[6]
Lithium Disilicate	Panavia V5	Hydrofluoric acid etch + Primer	Higher than Multilink Automix	Not specified	[3]
Gold Alloy (Type III)	Panavia 21	50 μm Alumina sandblasting	32.9 (±18.2)	Not specified	[14]
Gold Alloy (Type III)	Panavia 21	CoJet Sand + Silane primer	45.6 (±25.8)	Not specified	[14]

Note: Bond strength values can vary depending on the specific experimental conditions.

# Experimental Protocols Shear Bond Strength Testing Protocol

This protocol outlines a general procedure for determining the shear bond strength of **Panavia TC** to a substrate.

• Substrate Preparation:



- Prepare flat bonding surfaces on the desired substrate (e.g., human dentin, zirconia blocks).
- For dentin, this may involve sectioning teeth and embedding them in acrylic resin, followed by grinding with silicon carbide paper (e.g., 600-grit) to expose a standardized dentin surface.[15]
- For ceramic or metal substrates, create standardized blocks of the material.

#### Surface Treatment:

- Apply the appropriate surface treatment to the bonding area as per the experimental design. This may include:
  - Zirconia: Airborne-particle abrasion with 50 μm alumina particles followed by application of an MDP-containing ceramic primer.[6][9]
  - Silica-based ceramics: Etching with hydrofluoric acid followed by silanization.
  - Dentin/Enamel: Application of the self-etching primer provided with the Panavia kit.[10]
     [12]
- Cement Application and Specimen Assembly:
  - Place a mold (e.g., a Teflon tube with a defined diameter) onto the prepared substrate surface to define the bonding area.
  - Mix the Panavia TC cement according to the manufacturer's instructions and fill the mold.
  - Place a restorative material cylinder or a stainless steel rod onto the cement.
  - Apply a constant load (e.g., 100g) to ensure uniform cement thickness and allow the cement to cure.[3]

### Curing:

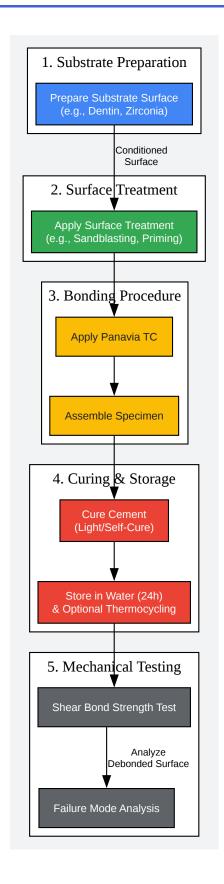
 For dual-cured versions, light-cure the cement through the restorative material if it is translucent.



- Allow the cement to self-cure for the manufacturer-recommended time.
- Storage and Aging (Optional):
  - Store the bonded specimens in distilled water at 37°C for 24 hours before testing.[3][9]
  - For aging studies, subject the specimens to thermocycling (e.g., 5,000 to 10,000 cycles between 5°C and 55°C).[6][7]
- Shear Bond Strength Measurement:
  - Mount the specimen in a universal testing machine.
  - Apply a shear force to the base of the restorative cylinder at a constant crosshead speed (e.g., 1 mm/min) until failure occurs.[3][15]
  - Record the force at which debonding occurs and calculate the shear bond strength in megapascals (MPa) by dividing the failure load by the bonding area.
- Failure Mode Analysis:
  - Examine the debonded surfaces under a microscope to determine the mode of failure (adhesive, cohesive in the cement, cohesive in the substrate, or mixed).

### **Visualizations**

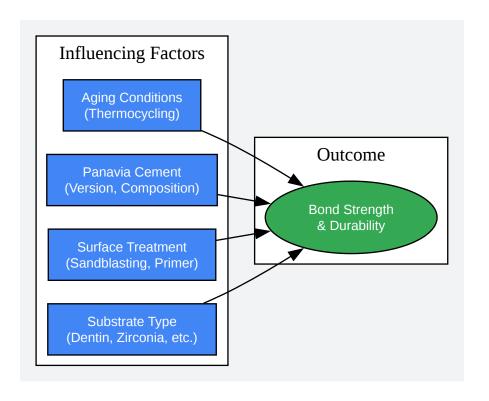




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Caption: Workflow for Shear Bond Strength Testing of Panavia TC.





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Caption: Key Factors Affecting the Bond Strength of Panavia TC.

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